

Commercial Suppliers and Technical Guide for High-Purity 1,1-Difluoroacetone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Difluoroacetone

Cat. No.: B1306852

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial landscape for high-purity **1,1-Difluoroacetone** (CAS No. 431-05-0). It is an essential resource for researchers and professionals in drug development and chemical synthesis, offering detailed information on suppliers, purity specifications, and analytical methodologies for quality assessment.

Introduction to 1,1-Difluoroacetone

1,1-Difluoroacetone is a fluorinated organic compound with the chemical formula $C_3H_4F_2O$. Its unique chemical properties, including its utility as a versatile building block in organic synthesis, make it a compound of significant interest in the pharmaceutical and agrochemical industries.

[1] It is primarily used as an intermediate in the synthesis of various active pharmaceutical ingredients (APIs) and other specialty chemicals.[2][3] A notable application is in the preparation of substituted THF amides that act as modulators of sodium channels.[4] Furthermore, it is a key starting material for fluoropyrazole succinate dehydrogenase inhibitors, a class of fungicides.[5][6] The cost-effective and sustainable production of high-purity **1,1-Difluoroacetone** is therefore a critical factor in the manufacturing of these important compounds.[5][6]

Commercial Suppliers of High-Purity 1,1-Difluoroacetone

The availability of high-purity **1,1-Difluoroacetone** is crucial for research and manufacturing in the pharmaceutical sector. A variety of chemical suppliers offer this compound at different purity levels. The following tables summarize the key information for several prominent commercial suppliers.

Table 1: High-Purity (>98%) 1,1-Difluoroacetone Suppliers

Supplier	Purity Specification	Available Quantities	Notes
Wanxingda	≥99%	Inquiry	Chinese manufacturer. [3]
Henan Lihao Chem Plant Limited	99% (Industrial Grade)	Inquiry	
Zibo Hangyu Biotechnology Development Co., Ltd.	99%	Inquiry	Price listed as US \$60.00-600.00 / kg. [7]
Shaanxi Dideu Medichem Co. Ltd.	99%	Inquiry	Price listed as US \$1.00-1.00 / KG and US \$111.00-101.00 / KG. [7]
HANGZHOU LEAP CHEM CO., LTD.	Pharmaceutical Grade (99%)	Inquiry	Also offers industrial grade. [2]

Table 2: Research and Development Grade (<98%) 1,1-Difluoroacetone Suppliers

Supplier	Purity Specification	Available Quantities	Notes
Apollo Scientific	95%	1g, 5g, 25g	MDL Number: MFCD02262166. [8]
Sigma-Aldrich (Synthonix Corporation)	97%	Inquiry	
Santa Cruz Biotechnology	Not specified	Inquiry	For research use only. [9]

Technical Specifications and Properties

A thorough understanding of the physicochemical properties of **1,1-Difluoroacetone** is essential for its safe handling, storage, and application in synthesis.

Table 3: Physicochemical Properties of 1,1-Difluoroacetone

Property	Value	Reference
CAS Number	431-05-0	[2]
Molecular Formula	C ₃ H ₄ F ₂ O	[3]
Molecular Weight	94.06 g/mol	
Appearance	Colorless transparent liquid	[3]
Boiling Point	46.5-46.7 °C / 757 mmHg	[8]
Density	1.164 g/cm ³	[8]
Refractive Index	1.328	[8]
Storage Temperature	Refrigerator	

Experimental Protocols for Quality Assessment

Ensuring the purity of **1,1-Difluoroacetone** is paramount for its use in pharmaceutical applications. The following are detailed methodologies for key analytical experiments to assess the purity and identity of the compound.

Purity Determination by Gas Chromatography (GC)

Gas chromatography is a robust method for determining the purity of volatile compounds like **1,1-Difluoroacetone**. An industrialized preparation method reported a purity of 99.60% as determined by GC.[5][6]

Methodology:

- Instrumentation: A gas chromatograph equipped with a flame ionization detector (GC-FID).
- Column: A non-polar capillary column (e.g., DB-1 or equivalent), 30 m x 0.25 mm ID, 0.25 μ m film thickness.
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injector Temperature: 250 °C.
- Detector Temperature: 300 °C.
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 5 minutes.
 - Ramp: Increase to 150 °C at a rate of 10 °C/min.
 - Hold: Hold at 150 °C for 5 minutes.
- Injection Volume: 1 μ L of a 1% solution of **1,1-Difluoroacetone** in a suitable solvent (e.g., dichloromethane).
- Data Analysis: The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Identity Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation and confirmation of the identity of **1,1-Difluoroacetone**. Both ^1H and ^{19}F NMR are highly informative.

^1H NMR Spectroscopy Protocol:

- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Sample Preparation: Dissolve approximately 10-20 mg of **1,1-Difluoroacetone** in 0.6 mL of a deuterated solvent (e.g., CDCl_3).
- Acquisition Parameters:
 - Pulse sequence: Standard proton pulse program.
 - Number of scans: 16-32.
 - Relaxation delay: 1-2 seconds.
- Data Analysis: The proton spectrum is expected to show a triplet for the methyl protons due to coupling with the two fluorine atoms.

^{19}F NMR Spectroscopy Protocol:

- Instrumentation: A 400 MHz or higher NMR spectrometer equipped with a fluorine probe.
- Sample Preparation: Same as for ^1H NMR.
- Acquisition Parameters:
 - Pulse sequence: Standard fluorine pulse program.
 - Number of scans: 16-32.
 - Relaxation delay: 1-2 seconds.

- Data Analysis: The fluorine spectrum will show a quartet due to coupling with the three methyl protons. The chemical shift will be characteristic of the difluoromethyl ketone environment.

Impurity Profiling by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for identifying and quantifying volatile impurities.

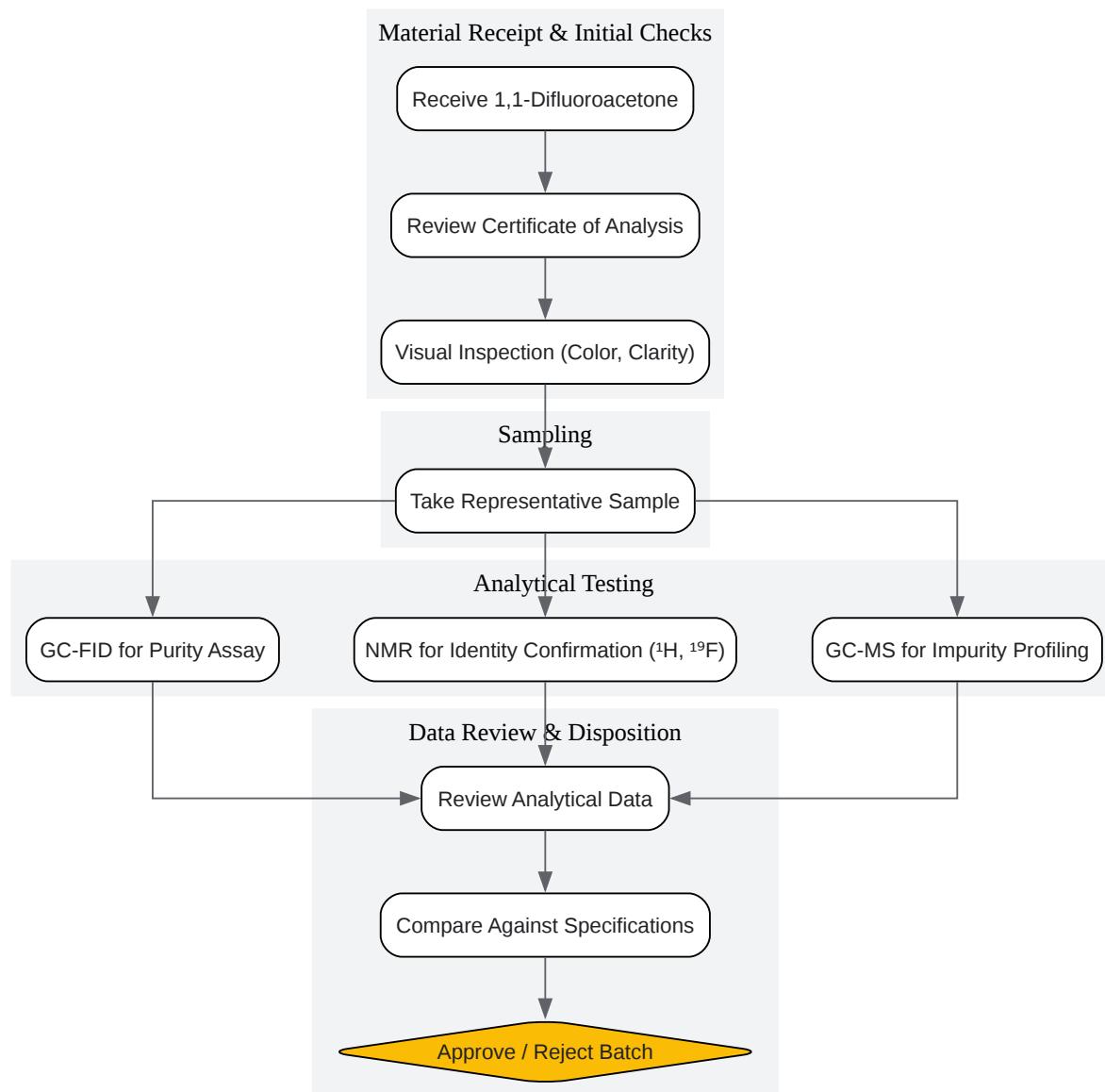
Methodology:

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- GC Conditions: Same as the GC-FID method described above.
- Mass Spectrometer Parameters:
 - Ionization mode: Electron Ionization (EI) at 70 eV.
 - Mass range: m/z 30-200.
 - Scan speed: 2 scans/second.
- Data Analysis: The mass spectrum of the main peak should correspond to the molecular ion and fragmentation pattern of **1,1-Difluoroacetone**. Any other peaks can be identified by comparing their mass spectra with a library (e.g., NIST).

Visualizations

Experimental Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control of incoming batches of **1,1-Difluoroacetone**.

[Click to download full resolution via product page](#)**Figure 1. Quality Control Workflow for 1,1-Difluoroacetone.**

Role in Synthesis of Bioactive Molecules

1,1-Difluoroacetone is not known to be directly involved in cellular signaling pathways. Instead, its primary role in the context of drug development is as a key building block for the synthesis of more complex, biologically active molecules. The introduction of the difluoromethyl group can significantly alter the pharmacokinetic and pharmacodynamic properties of a molecule.



[Click to download full resolution via product page](#)

Figure 2. Synthetic Utility in Drug Development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lcms.cz [lcms.cz]
- 2. echemi.com [echemi.com]
- 3. 1,1-Difluoroacetone from China manufacturer - Wanxingda [wxdchem.com]
- 4. Conformational analysis. Part 27. NMR, solvation and theoretical investigation of conformational isomerism in fluoro- and 1,1-difluoro-acetone - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- 5. science-gate.com [science-gate.com]
- 6. researchgate.net [researchgate.net]
- 7. 1,1-DIFLUOROACETONE | 431-05-0 [chemicalbook.com]

- 8. 431-05-0 Cas No. | 1,1-Difluoroacetone | Apollo [store.apolloscientific.co.uk]
- 9. scbt.com [scbt.com]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for High-Purity 1,1-Difluoroacetone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1306852#commercial-suppliers-of-high-purity-1-1-difluoroacetone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com